

2-Methoxynaphthalene melting point and boiling point range

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Compound of Interest

Compound Name: 2-Methoxynaphthalene

Cat. No.: B124790

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An In-depth Technical Guide to the Physicochemical Properties of **2-Methoxynaphthalene**

This guide provides a comprehensive overview of the melting and boiling points of **2-Methoxynaphthalene**, also known as β -naphthyl methyl ether or nerolin. It is intended for researchers, scientists, and professionals in drug development who require precise data and standardized protocols for the characterization of this compound.

Physicochemical Data of 2-Methoxynaphthalene

2-Methoxynaphthalene is an aromatic compound utilized in the synthesis of fragrances, dyes, and pharmaceuticals.[1] It also serves as a stabilizer in smokeless gunpowders.[2] Accurate determination of its physical properties, such as melting and boiling points, is crucial for its identification, purity assessment, and application.

Quantitative Data Summary

The melting and boiling points of **2-Methoxynaphthalene** have been reported across various sources. A summary of these values is presented below for comparative analysis.

Physical Property	Value Range	Conditions
Melting Point	70–75.5 °C	Atmospheric Pressure
Boiling Point	273–274 °C	760 mm Hg

References:[1][2][3]

Experimental Protocols

The following sections detail the standardized methodologies for the experimental determination of the melting and boiling points of organic compounds like **2-Methoxynaphthalene**.

Melting Point Determination Protocol (Capillary Method)

The melting point of a solid is the temperature range over which it transitions from a solid to a liquid phase. For a pure substance, this range is typically narrow, within 1-2°C. Impurities tend to lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp, Fisher-Johns, or digital equivalent)
- Glass capillary tubes (one end sealed)
- Mortar and pestle (optional, for sample grinding)
- Spatula

Procedure:

- Sample Preparation: Ensure the **2-Methoxynaphthalene** sample is completely dry and, if necessary, grind it to a fine powder.
- Capillary Loading: Jab the open end of a capillary tube into the powdered sample. A small amount of solid (2-3 mm in height) should enter the tube.
- Sample Packing: Invert the tube and tap it gently on a hard surface to cause the solid to fall to the sealed end. Dropping the tube through a long, narrow glass tube can aid in tightly packing the sample.
- Apparatus Setup: Place the loaded capillary tube into the heating block of the melting point apparatus.

- **Rapid Determination (Optional):** If the approximate melting point is unknown, perform a rapid heating run to quickly determine a rough range. Allow the apparatus to cool sufficiently before proceeding.
- **Accurate Determination:** Heat the block to a temperature approximately 15-20°C below the expected melting point.
- **Slow Heating:** Adjust the heating rate to a slow and steady 1-2°C per minute to ensure thermal equilibrium between the sample, heating block, and thermometer.
- **Data Recording:** Record two temperatures:
 - The temperature at which the first drop of liquid appears.
 - The temperature at which the entire sample has completely melted into a transparent liquid. This range is the melting point of the sample.

Boiling Point Determination Protocol (Capillary Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. This protocol is suitable for small quantities of liquid.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., Thiele tube with oil bath, aluminum block heater)
- Clamp and stand

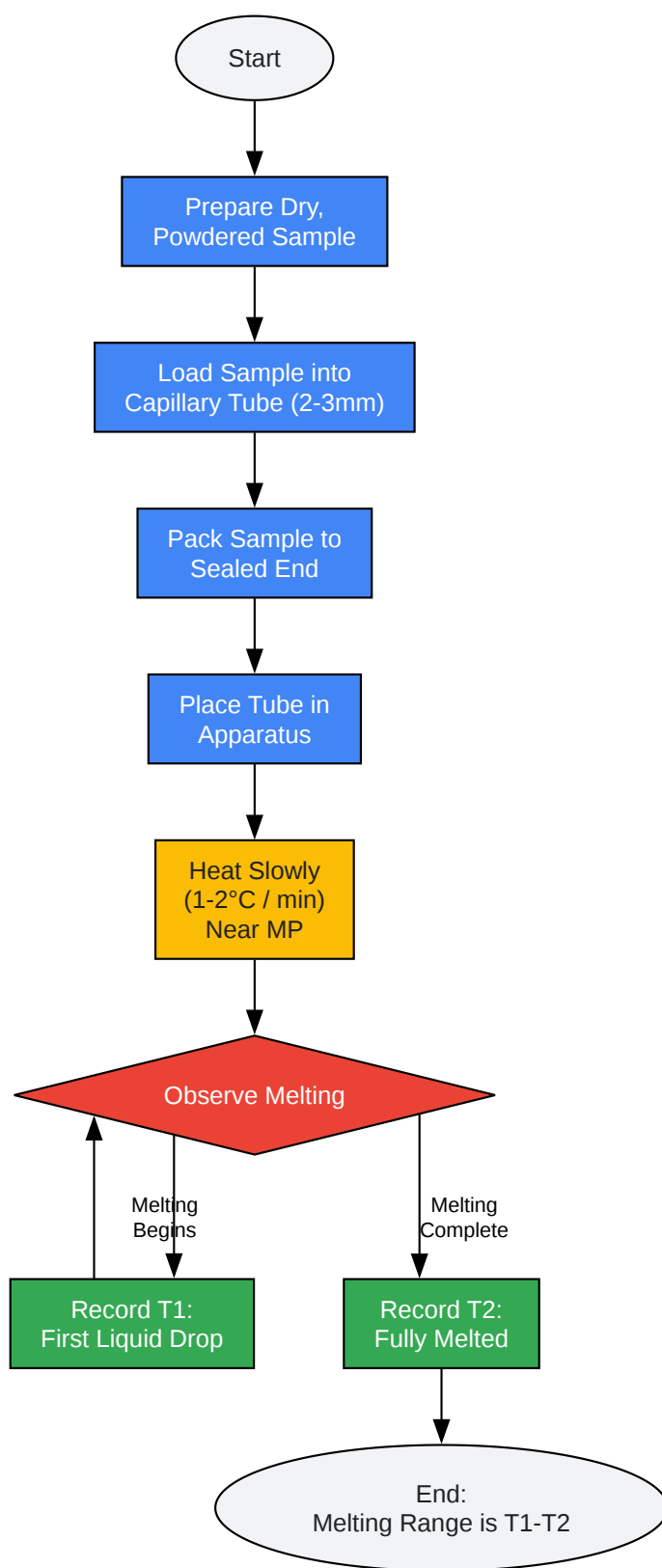
Procedure:

- **Sample Preparation:** Place a small amount (a few milliliters) of **2-Methoxynaphthalene** into the test tube.

- **Capillary Insertion:** Place the capillary tube, with its sealed end pointing upwards, into the liquid in the test tube.
- **Apparatus Assembly:** Attach the test tube to the thermometer, ensuring the sample and the thermometer bulb are at the same level. Secure the assembly in the heating apparatus.
- **Heating:** Heat the apparatus slowly and uniformly.
- **Observation:** As the liquid heats, air trapped in the capillary will slowly bubble out. As the temperature approaches the boiling point, a rapid and continuous stream of bubbles will emerge from the open end of the capillary tube.
- **Data Recording:** The temperature at which this rapid and continuous stream of bubbles is observed is the boiling point of the liquid. Note the atmospheric pressure for precise measurements.

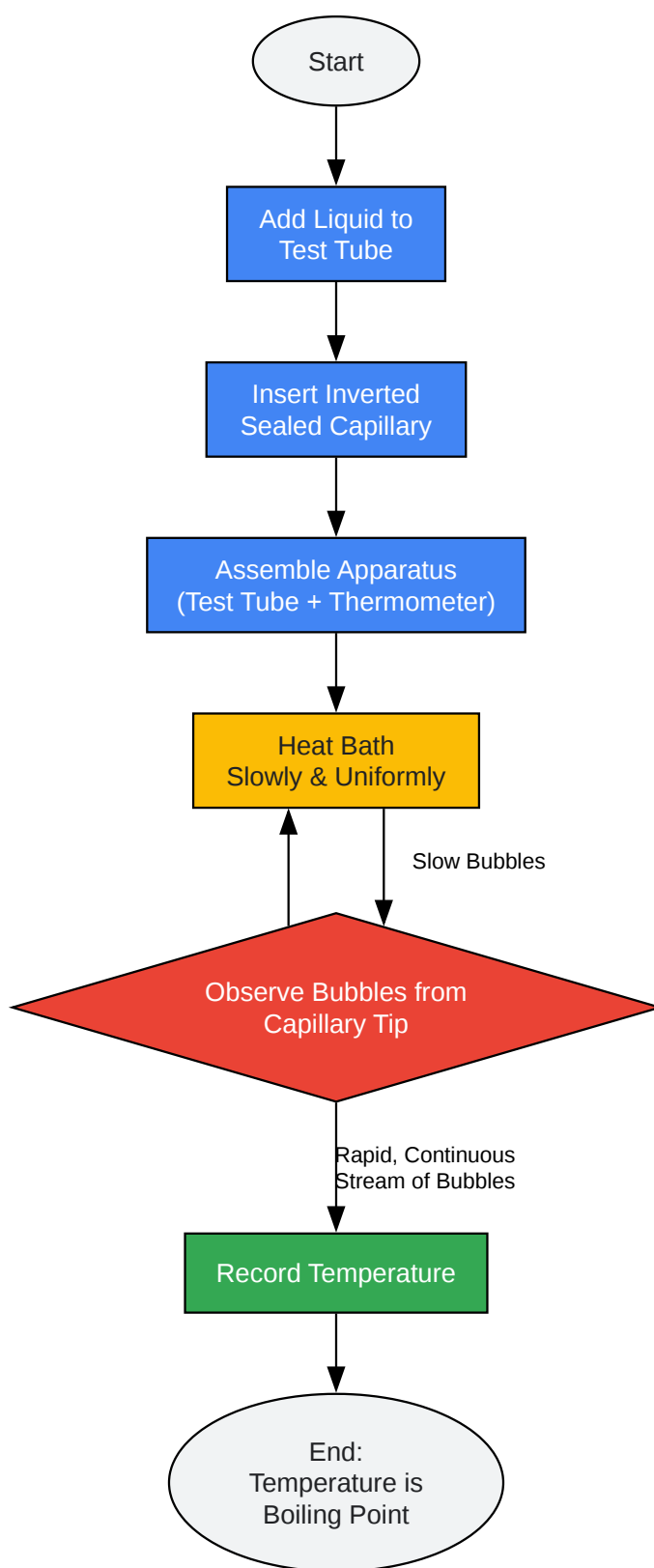
Visualized Workflows

The logical steps for determining the melting and boiling points are illustrated in the following diagrams.



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Caption: Workflow for Melting Point Determination.



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Caption: Workflow for Boiling Point Determination.

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